

# Analytical Method for Multi-Pesticide Residues including Propaquizafop

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## Compound Focus: Propaquizafop

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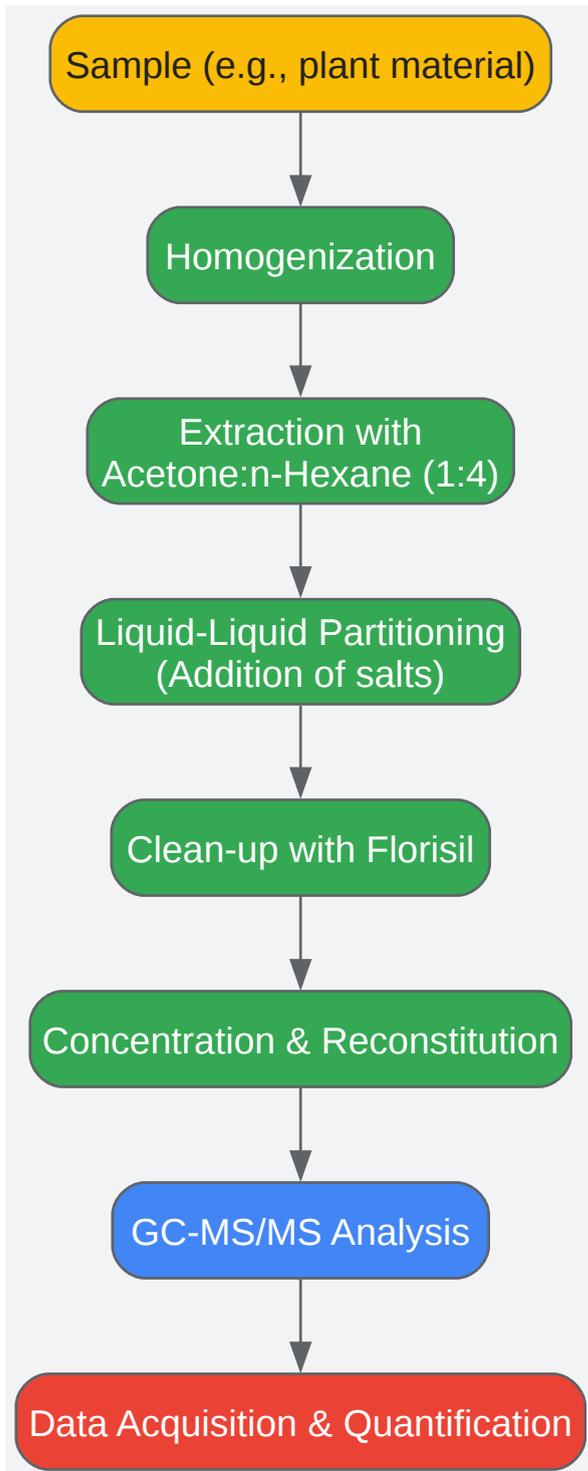
The following information is summarized from a method developed for the **simultaneous determination of 94 pesticides and 13 PAHs** in various matrices (pepper, apple, lettuce, wheat, and soil) using GC-MS/MS. **Propaquizafop-P-ethyl**, a common form of the herbicide, was one of the target analytes [1].

Table 1: Key Chromatographic and Validation Parameters for Pesticide Analysis

Parameter	Description / Value
Analytical Instrument	Gas Chromatography coupled with Tandem Mass Spectrometry (GC-MS/MS) [1]
Extraction Solvent	Acetone and <i>n</i> -hexane mixture (1:4, v/v) [1]
Clean-up Sorbent	Florisil [1]
Linear Range	0.005 - 1.44 mg/kg for most pesticides [1]
Coefficient of Determination (R <sup>2</sup> )	≥ 0.99 for most analytes [1]
Recovery Range	70.1 - 119.3% (for pesticides at LOQ and 100x LOQ levels) [1]
Average Precision (RSD)	5.9% [1]

## Workflow for Sample Preparation and Analysis

The sample preparation procedure is based on a modified QuEChERS method. The following diagram outlines the key steps in the workflow:



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## Critical Considerations for Method Development

When developing a specific protocol for **propaquizafop**, consider these factors that influence accuracy and reliability:

- **Chemical Form:** Ensure you are using the correct form of the analyte, typically the herbicidally active **propaquizafop-P-ethyl**.
- **Matrix Effects:** The sample matrix (e.g., plant type, soil) can significantly suppress or enhance the analytical signal. Use **matrix-matched calibration standards** for accurate quantification [1]. This involves preparing calibration curves in a blank sample extract that is free of the target analytes.
- **Internal Standard:** For the highest precision and accuracy, use a stable isotopically labeled analog of **propaquizafop** as an **internal standard (IS)** if commercially available.

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## References

1. Simultaneous Determination of Multi-Class Pesticide ... [pmc.ncbi.nlm.nih.gov]

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